

Physical and chemical properties of Acantholide

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Compound of Interest

Compound Name: Acantholide

Cat. No.: B1240011

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An In-depth Technical Guide to Acantholide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acantholide is a naturally occurring compound that has garnered interest within the scientific community for its potential biological activities. This technical guide aims to provide a comprehensive overview of the physical and chemical properties of **Acantholide**, drawing from available scientific literature. Due to the limited publicly accessible data on a singular compound definitively named "**Acantholide**," this guide focuses on "**Acantholide-D**," a related compound for which some data is available. It is crucial to note that "**Acantholide**" may refer to a class of compounds, and the information for **Acantholide-D** may not be wholly representative of all molecules in this class.

Chemical and Physical Properties

Detailed experimental data on the physical properties of **Acantholide-D**, such as melting point, boiling point, and solubility, are not readily available in public databases. However, some key chemical identifiers and computed properties have been compiled.

Property	Data	Source
Molecular Formula	C ₂₅ H ₃₈ O ₅	SpectraBase
Molecular Weight	418.6 g/mol	SpectraBase
¹³ C NMR Spectral Data	Partial data available (see below)	SpectraBase

Note: The comprehensive spectral data and other physical properties are likely detailed in the publication: J. Nat. Prod. 2004, 67, 1809-1812, by E. Elkhayat et al. Access to this publication is required for a complete understanding of **Acantholide-D**'s properties.

Spectroscopic Data

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

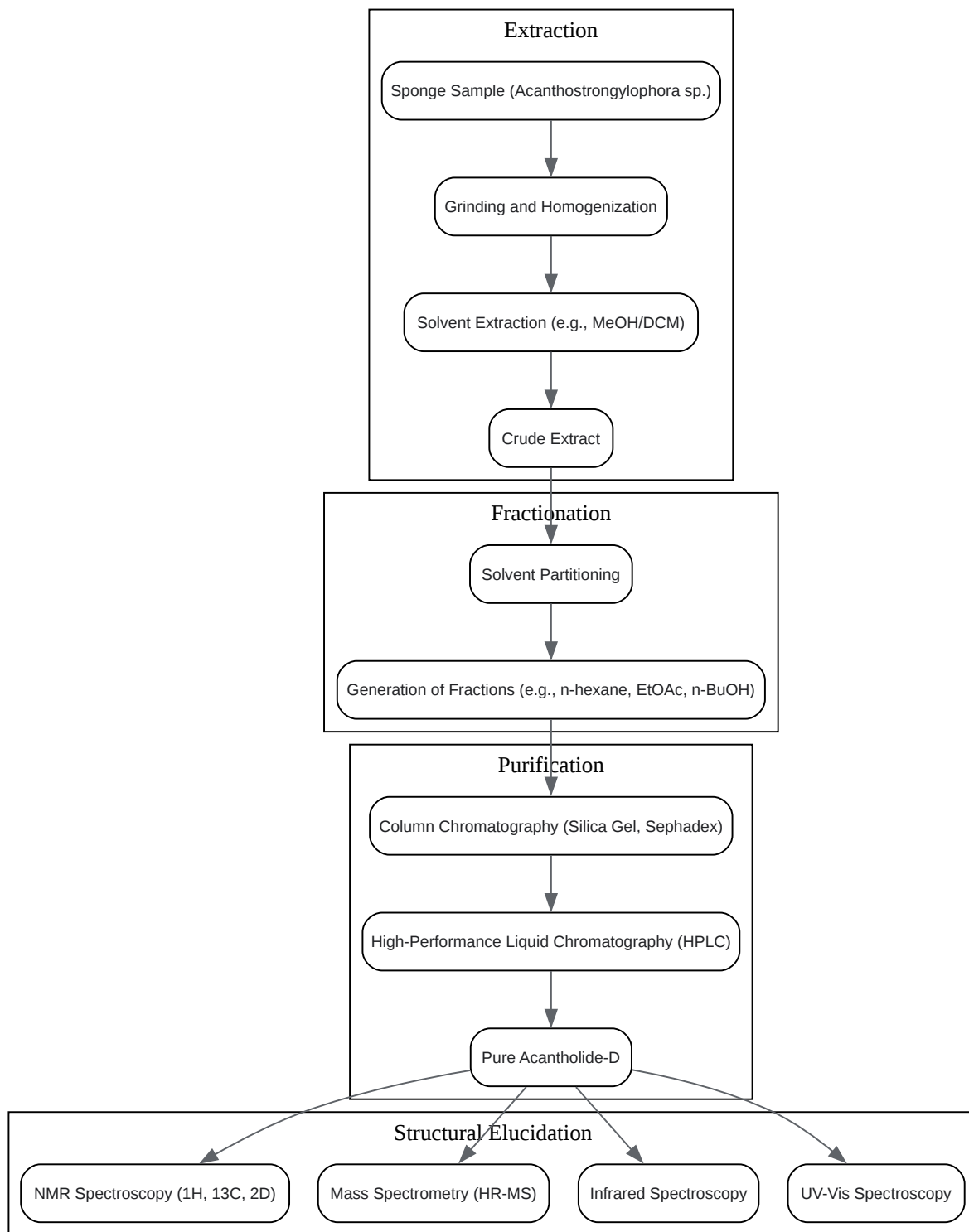
Partial ¹³C NMR data for **Acantholide-D** is available through the SpectraBase online database. A full interpretation of the spectrum is contingent on accessing the original research article.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological assays of **Acantholide-D** are not available in the public domain. However, based on general practices for the isolation of secondary metabolites from marine sponges of the genus *Acanthostrongylophora*, a general workflow can be inferred. Marine sponges are a known source of a diverse array of bioactive compounds, including alkaloids and diterpenoids[1][2][3].

General Isolation and Purification Workflow

The following diagram illustrates a typical workflow for the isolation of natural products from marine sponges.



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A general workflow for isolating natural products from sponges.

Biological Activity and Signaling Pathways

While specific details regarding the biological activity and signaling pathways of **Acantholide-D** are not available without the primary research article, compounds isolated from the *Acanthostrongylophora* genus have demonstrated a range of bioactive properties, including antimicrobial and cytotoxic activities[4][5][6]. Manzamine alkaloids, also isolated from this genus, have shown potential as antibacterial, antifungal, and anti-HIV agents[7]. It is plausible that **Acantholide-D** possesses similar biological activities.

The following diagram illustrates a hypothetical signaling pathway that could be investigated for a novel bioactive compound with cytotoxic properties.



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A hypothetical signaling pathway for a cytotoxic compound.

Conclusion

This technical guide provides a summary of the currently available information on **Acantholide**, with a specific focus on **Acantholide-D**. It is evident that a comprehensive understanding of this compound's physical, chemical, and biological properties is contingent upon accessing the primary literature. The provided diagrams offer a generalized framework for the experimental protocols and potential biological mechanisms that could be associated with this class of molecules. Further research is necessary to fully elucidate the structure, activity, and therapeutic potential of **Acantholide** and its derivatives. Researchers are strongly encouraged to consult the cited primary literature for detailed experimental procedures and data.

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